

Essential Safety and Logistics for Handling Bucrilate (n-Butyl Cyanoacrylate)

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Compound of Interest

Compound Name: *Bucrilate*

Cat. No.: *B091031*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling reactive chemical compounds like **Bucrilate** (n-butyl cyanoacrylate). This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure research environment.

Properties and Hazards of Bucrilate

Bucrilate is a colorless liquid with a sharp, irritating odor that polymerizes rapidly in the presence of moisture.^[1] While it is a valuable tissue adhesive in medical and veterinary applications, it also presents several hazards in a laboratory setting.^{[1][2]} It is an irritant to the eyes, skin, and respiratory system.^[3] Direct contact can cause bonds to form on the skin and eyelids in seconds.^[3] Vapors may also cause irritation to the respiratory tract.^[4]

Quantitative Data Summary

A clear understanding of the physical and chemical properties of **Bucrilate** is crucial for safe handling. The following table summarizes key quantitative data:

Property	Value
CAS Number	6606-65-1[1]
Molecular Formula	C8H11NO2[1][5]
Molar Mass	153.18 g/mol [1][2]
Boiling Point	68 °C at 1.8 mmHg
Density	0.986 g/cm ³ at 20 °C[1]
Flash Point	> 80 °C (> 176 °F)[1]
Vapor Pressure	< 0.5 mmHg at 25 °C[3]
Solubility	Insoluble in water[1]
Occupational Exposure Limits	Not established for n-butyl cyanoacrylate. For related compounds (methyl/ethyl 2-cyanoacrylate), a target concentration of 2 ppm is suggested.[6]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent exposure. The following PPE should be worn at all times when handling **Bucrilate**:

- **Eye and Face Protection:** Safety goggles or safety glasses with side shields are essential.[4] A full face shield should be used if there is a risk of splashing.[4]
- **Skin Protection:** Nitrile gloves are recommended to prevent skin contact.[4] Do not use PVC, nylon, or cotton gloves.[4] A lab coat or apron should be worn to protect clothing and skin.[4]
- **Respiratory Protection:** Work in a well-ventilated area.[7] If ventilation is inadequate or there is a potential to exceed exposure limits, a NIOSH-approved respirator with an organic vapor cartridge should be used.[4][7]

Operational and Disposal Plans

A systematic approach to handling and disposal is critical to minimize risks.

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for handling **Bucrilate** in a laboratory setting.

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